

An In-depth Technical Guide to 4-Hydroxydecanoic Acid: Structure, Properties, and Applications

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Compound of Interest

Compound Name: 4-Hydroxydecanoic acid

CAS No.: 17369-51-6

Cat. No.: B1670073

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This guide provides a comprehensive technical overview of **4-hydroxydecanoic acid**, a significant hydroxy fatty acid. Designed for researchers, scientists, and professionals in drug development, this document delves into its chemical structure, physicochemical properties, natural occurrence, synthesis, biological activity, and analytical methodologies. The content is structured to offer not just data, but also a deeper understanding of the scientific principles and experimental considerations associated with this molecule.

Introduction: The Significance of 4-Hydroxydecanoic Acid

4-Hydroxydecanoic acid (4-HDA) is a C10 medium-chain hydroxy fatty acid that holds a pivotal position in both biological systems and industrial applications. While it may appear as a simple molecule, its true significance lies in its role as the direct precursor to γ -decalactone, a highly valued aroma compound with a characteristic peach-like scent used extensively in the food and fragrance industries[1][2]. The study of 4-HDA is often intertwined with the biotechnological production of this lactone. Furthermore, as a hydroxy fatty acid, it is involved in

various metabolic pathways and has garnered interest for its potential physiological effects[3][4][5]. This guide aims to provide a thorough understanding of 4-HDA, from its fundamental chemical characteristics to its practical applications and analytical challenges.

Chemical Structure and Physicochemical Properties

A precise understanding of the chemical structure and physical properties of **4-hydroxydecanoic acid** is fundamental for its application in research and development.

Molecular Structure and Nomenclature

The systematic IUPAC name for **4-hydroxydecanoic acid** is **4-hydroxydecanoic acid**. It consists of a ten-carbon aliphatic chain with a carboxylic acid group at one end (C1) and a hydroxyl group at the fourth carbon (C4)[6]. The presence of a chiral center at the C4 position means that 4-HDA can exist as two stereoisomers: (R)-**4-hydroxydecanoic acid** and (S)-**4-hydroxydecanoic acid**[6]. The stereochemistry is crucial as it can influence its biological activity and its conversion rate to γ -decalactone.

- Molecular Formula: $C_{10}H_{20}O_3$ [6][7]
- Canonical SMILES: CCCCCCC(CCC(=O)O)O[7]
- InChIKey: QQAVZEYXLCYOKO-UHFFFAOYSA-N

Physicochemical Data

The physicochemical properties of **4-hydroxydecanoic acid** are summarized in the table below. These properties are essential for designing experimental protocols, including extraction, purification, and analytical procedures.

Property	Value	Source
Molecular Weight	188.27 g/mol	[6]
Boiling Point (estimated)	332.92 °C at 760 mm Hg	[8]
logP (o/w) (estimated)	2.144	[8]
Water Solubility (estimated)	3087 mg/L at 25 °C	[8]
Topological Polar Surface Area	57.53 Å ²	[9]
Hydrogen Bond Donors	2	[9]
Hydrogen Bond Acceptors	3	[9]

Insight for the Bench Scientist: The estimated logP value suggests that 4-HDA has moderate lipophilicity. This is a critical consideration for selecting appropriate solvent systems for extraction and chromatography. For instance, a combination of a polar and a non-polar solvent would be effective for its extraction from aqueous media.

Natural Occurrence and Biosynthesis

4-Hydroxydecanoic acid is found in nature, primarily as a metabolic intermediate in microorganisms, particularly yeasts, during the biotransformation of fatty acids[8][10].

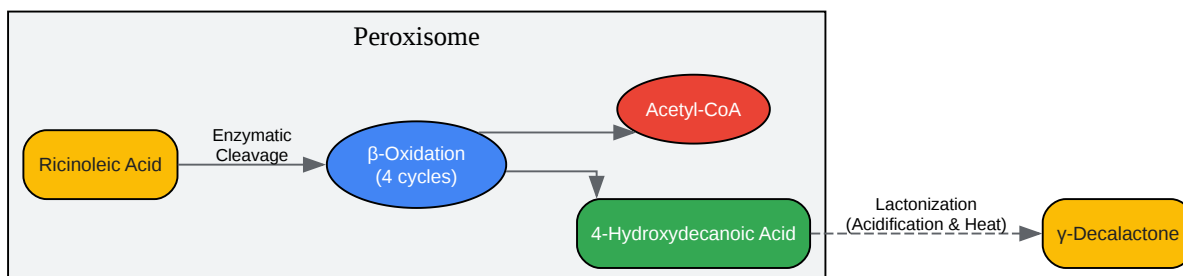
The Precursor to a Prized Aroma: γ -Decalactone

The most significant natural role of **4-hydroxydecanoic acid** is as the immediate precursor to γ -decalactone[1][11]. Under acidic conditions and with heat, 4-HDA readily undergoes intramolecular cyclization (lactonization) to form the stable five-membered ring of γ -decalactone[1][2][11]. This reaction is a key step in the commercial biotechnological production of this valuable flavor and fragrance compound[2].

Microbial Biosynthesis via β -Oxidation

The biosynthesis of **4-hydroxydecanoic acid** in yeasts like *Sporidiobolus* spp. and *Yarrowia lipolytica* is a fascinating example of metabolic engineering. The primary substrate for this biotransformation is ricinoleic acid (12-hydroxy-9-octadecenoic acid), the main component of castor oil[10][11]. The yeast utilizes the peroxisomal β -oxidation pathway to shorten the carbon

chain of ricinoleic acid. This process involves a series of enzymatic reactions that sequentially remove two-carbon units in the form of acetyl-CoA. The hydroxyl group at C12 of ricinoleic acid is preserved during this process and, after four cycles of β -oxidation, results in the formation of **4-hydroxydecanoic acid**[2][10].



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